

Technical Support Center: Quinazoline Salt Solid-State Chemistry

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Compound of Interest

Compound Name: 4-(Thiomorpholin-4-yl)quinazoline

Cat. No.: B347116

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Topic: Addressing Hygroscopicity & Stability in Quinazoline Hydrochloride Salts

Status: Active | Ticket Priority: High | Assigned Specialist: Senior Application Scientist

Diagnostic Brief: The "HCl Paradox" in Quinazolines

User Issue: "My quinazoline hydrochloride salt turns sticky/oily during filtration or storage at ambient humidity (>60% RH). Yields are inconsistent, and the XRPD pattern shifts over time."

Root Cause Analysis: Quinazoline scaffolds (common in EGFR inhibitors like Erlotinib, Gefitinib, Prazosin) are weak bases (

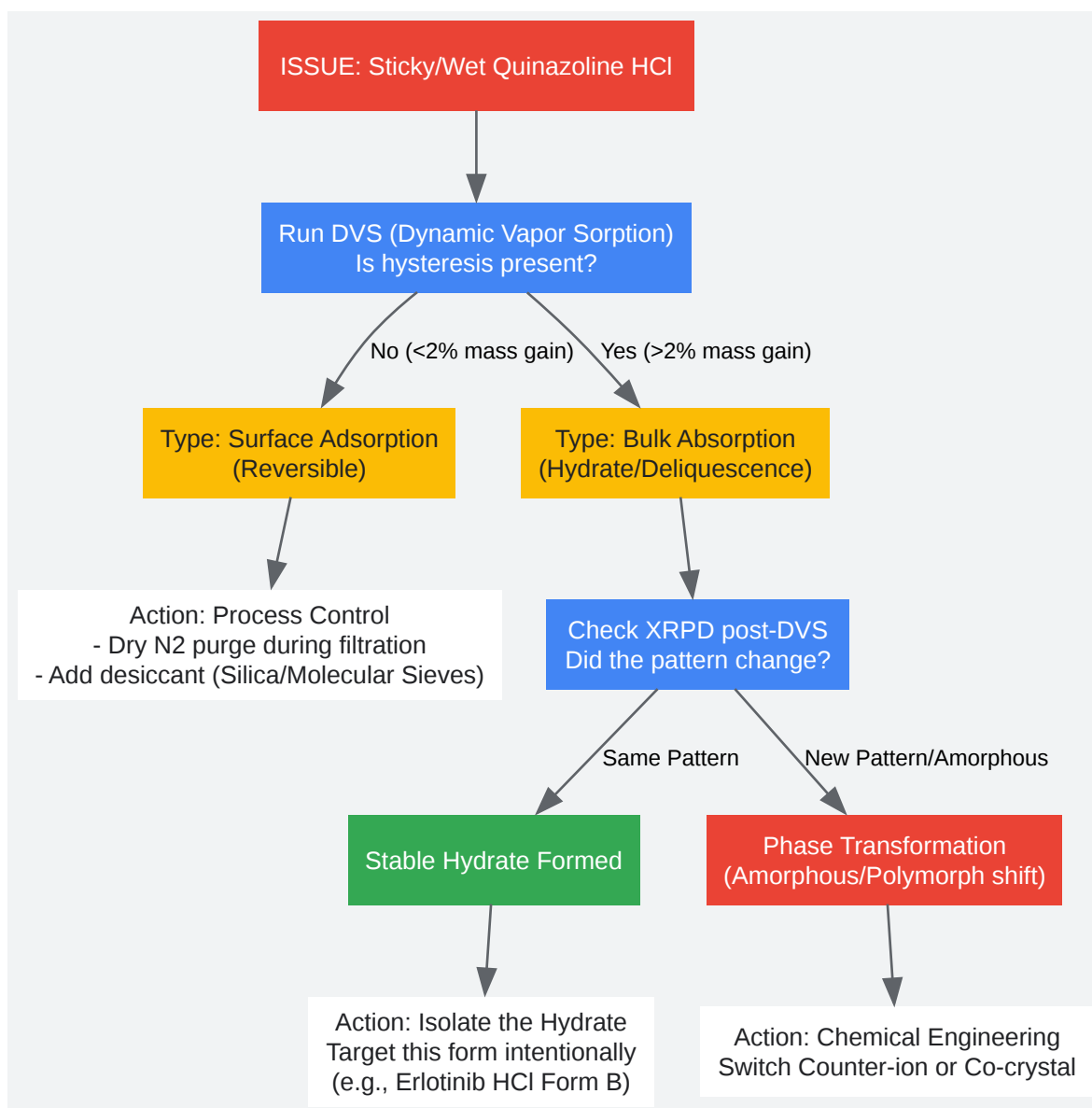
~5.4). While Hydrochloride (HCl) is the default choice for solubility, it frequently introduces hygroscopicity due to three specific solid-state failures:

- High Lattice Energy Mismatch: The small chloride ion () often leaves voids in the crystal lattice of bulky quinazoline molecules. Water molecules enter these voids to stabilize the structure (forming pseudopolymorphs or channel hydrates).

- **Proton Transfer Instability:** In some quinazoline derivatives, the proton is not fully transferred to the N1-nitrogen, resulting in a continuum between a salt and a co-crystal. This "salt-cocrystal continuum" is highly sensitive to moisture.
- **Metastable Polymorphism:** As seen with Erlotinib HCl, the kinetically favored form (often Form A) may be more soluble but less stable than the thermodynamic form (Form B), leading to spontaneous phase conversion mediated by moisture.

Decision Matrix: Troubleshooting Workflow

Before altering your synthesis, determine if the issue is surface adsorption (manageable) or bulk deliquescence (fatal).



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Figure 1: Diagnostic logic flow for classifying hygroscopicity issues in quinazoline salts.

Technical Solutions & Protocols

Solution A: Polymorph Control (The "Erlotinib Strategy")

If you must retain the HCl salt (e.g., for regulatory reasons), you likely have a polymorph issue. Metastable forms often have higher free energy and are more prone to moisture uptake.

Case Study: Erlotinib HCl

- Form A: High solubility, but metastable. Hygroscopic.
- Form B: Thermodynamically stable. Less hygroscopic.^[1]
- Fix: Adjust crystallization solvent to favor the stable packing.

Parameter	Form A (Avoid)	Form B (Target)
Crystal Habit	Needles/Rods (High surface area)	Plates/Blocks (Lower surface area)
H-Bonding	Weak interactions	Stronger intermolecular network
Solvent System	Rapid precipitation (Isopropanol/Acetone)	Slow cooling (Butanol/Water or Methanol)

Protocol: Thermodynamic Slurry Conversion

- Suspend your sticky HCl salt in a solvent with low solubility for the salt (e.g., Ethyl Acetate or Isopropanol).
- Stir at elevated temperature (50°C) for 24-48 hours.
- The energy provided allows the molecules to rearrange from the "sticky" metastable lattice to the stable, denser lattice.

- Filter while warm.

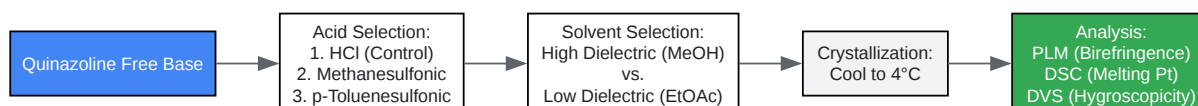
Solution B: Counter-Ion Switching (The "Prazosin Strategy")

If the HCl salt is fundamentally unstable (deliquescent at <40% RH), switch to a larger, softer counter-ion. Large counter-ions pack better with the bulky quinazoline rings, excluding water.

Recommended Alternatives:

- Mesylate (Methanesulfonate): Used in Doxazosin Mesylate. The sulfonate group offers multiple H-bond acceptors, satisfying the quinazoline proton more effectively than .
- Tosylate (p-Toluenesulfonate): Adds aromatic stacking (π - π interactions) with the quinazoline core, significantly increasing lattice stability.
- Isethionate: Good balance of solubility and stability.

Protocol: Salt Screening Workflow



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Figure 2: Standardized salt screening workflow for stabilizing quinazoline derivatives.

Validation: The DVS Protocol

Do not rely on "benchtop observation." You must define the Critical Relative Humidity (CRH).

Standard Operating Procedure (SOP) for Dynamic Vapor Sorption:

- Pre-treatment: Dry sample at 0% RH (using

) or 40°C until mass change (

) is <0.002% per minute.

- Sorption Cycle: Increase RH in 10% steps from 0% to 90%.
- Equilibrium: Hold at each step until mass is stable.
- Desorption Cycle: Decrease RH from 90% back to 0%.
- Interpretation:
 - Sharp spike in mass: Indicates deliquescence (CRH reached).
 - Hysteresis gap: Indicates hydrate formation (water trapped in lattice).
 - Linear gain: Surface adsorption (fixable with milling/particle size control).

Frequently Asked Questions (FAQs)

Q: Can I just dry the sticky HCl salt in a vacuum oven? A: Risky. If your salt has formed a channel hydrate, removing the water might collapse the crystal lattice, creating an amorphous solid. Amorphous quinazolines are more hygroscopic and chemically unstable. Always check crystallinity (XRPD) after drying.

Q: Why does my salt turn yellow/orange when it gets wet? A: Quinazolines are prone to hydrolysis or oxidation at the C4-position. Moisture accelerates this degradation. The color change often indicates the formation of the quinazolin-4-one degradation product.

Q: Is there a "safe" humidity zone? A: Generally, keep Quinazoline HCl salts below 40% RH. If you must work in higher humidity, use the Mesylate salt, which typically tolerates up to 70-80% RH.

References

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 - Tusseau, D., et al. (2023). "Polymorphism in Erlotinib Hydrochloride: New Insights into Relative Stability." *Crystal Growth & Design*. [Link](#)

- Key Finding: Form B is thermodynamically stable; Form A is metastable and more prone to transform
- General Salt Selection Strategies
 - Serajuddin, A. T. M. (2007). "Salt formation to improve drug solubility." [1][2][3][4][5] Advanced Drug Delivery Reviews. [Link](#)
 - Key Finding: Sulfonate salts (Mesylate/Tosylate) often provide better solid-state stability than Hydrochlorides for weak bases.
- Murikipudi, V., et al. (2013). "Efficient Screening of Salt Forms of Active Pharmaceutical Ingredients." Pharmaceutical Development and Technology.
- Quinazoline Chemistry & Stability
 - Mhaske, S. B., & Argade, N. P. (2006). "The Chemistry of Recently Isolated Naturally Occurring Quinazolinone Alkaloids." Tetrahedron. [Link](#)
 - Key Finding: Discusses the hydrolytic instability of the quinazoline ring systems in the presence of moisture.

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